

Comprehensive Safety and Handling Guide for Pimonidazole-d10

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Compound of Interest

Compound Name: Pimonidazole-d10

Cat. No.: B15559818

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Pimonidazole-d10**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Summary

Pimonidazole and its deuterated form, **Pimonidazole-d10**, are nitroimidazole compounds used to detect hypoxic cells. While a specific Safety Data Sheet (SDS) for **Pimonidazole-d10** is not readily available, the safety precautions for the parent compound, Pimonidazole, are applicable. According to the Safety Data Sheet for Pimonidazole, the compound is not classified as hazardous. However, as with any chemical substance, it should be handled with care, assuming it may have unknown hazards. Good laboratory practices are essential.

Health Effects:

- The toxicological properties have not been thoroughly investigated.
- It may cause irritation to the skin, eyes, and respiratory tract.

Personal Protective Equipment (PPE)

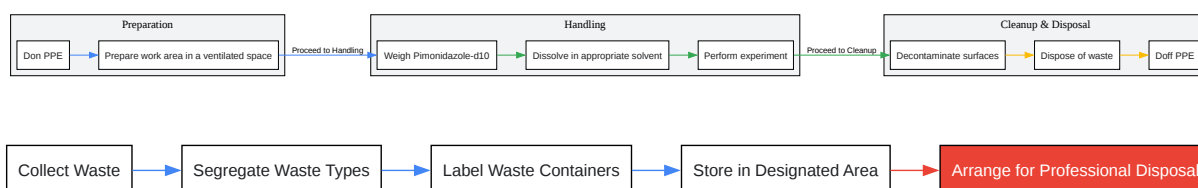
The following PPE is mandatory when handling **Pimonidazole-d10** to minimize exposure and ensure personal safety.

| PPE Category | Item | Specification/Standard |
|------------------------|-------------------|--|
| Eye Protection | Safety Glasses | Must be worn at all times in the laboratory. Use chemical safety goggles when there is a risk of splashing. |
| Hand Protection | Disposable Gloves | Chemically resistant gloves (e.g., nitrile) should be worn. Change gloves immediately if contaminated. |
| Body Protection | Laboratory Coat | A standard laboratory coat should be worn to protect skin and personal clothing. |
| Respiratory Protection | Not Required | Respiratory protection is not required under normal conditions of use. If handling large quantities or generating dust, use a NIOSH-approved respirator. |

Operational and Handling Plan

Adherence to a strict operational workflow is critical for safety and to maintain the integrity of experiments.

Workflow for Handling Pimonidazole-d10



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